

Introduction to Chromatin and Bromodomains

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Compound of Interest

Compound Name: GSK2801
CAS No.: 1619994-68-1
Cat. No.: B15569750

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Chromatin is the complex of DNA and proteins, primarily histones, that forms chromosomes within the nucleus of eukaryotic cells. Post-translational modifications of histone tails, such as acetylation, play a crucial role in regulating chromatin structure and gene expression. These modifications create a "histone code" that is interpreted by various nuclear proteins.

Bromodomains are evolutionarily conserved protein modules that act as "readers" of this code by specifically recognizing acetylated lysine residues.[1][2] This recognition is a key mechanism for recruiting protein complexes to specific chromatin regions to modulate gene transcription.[2][3] The inhibition of bromodomain-histone interactions with small molecules has emerged as a significant therapeutic strategy in diseases like cancer.[2]

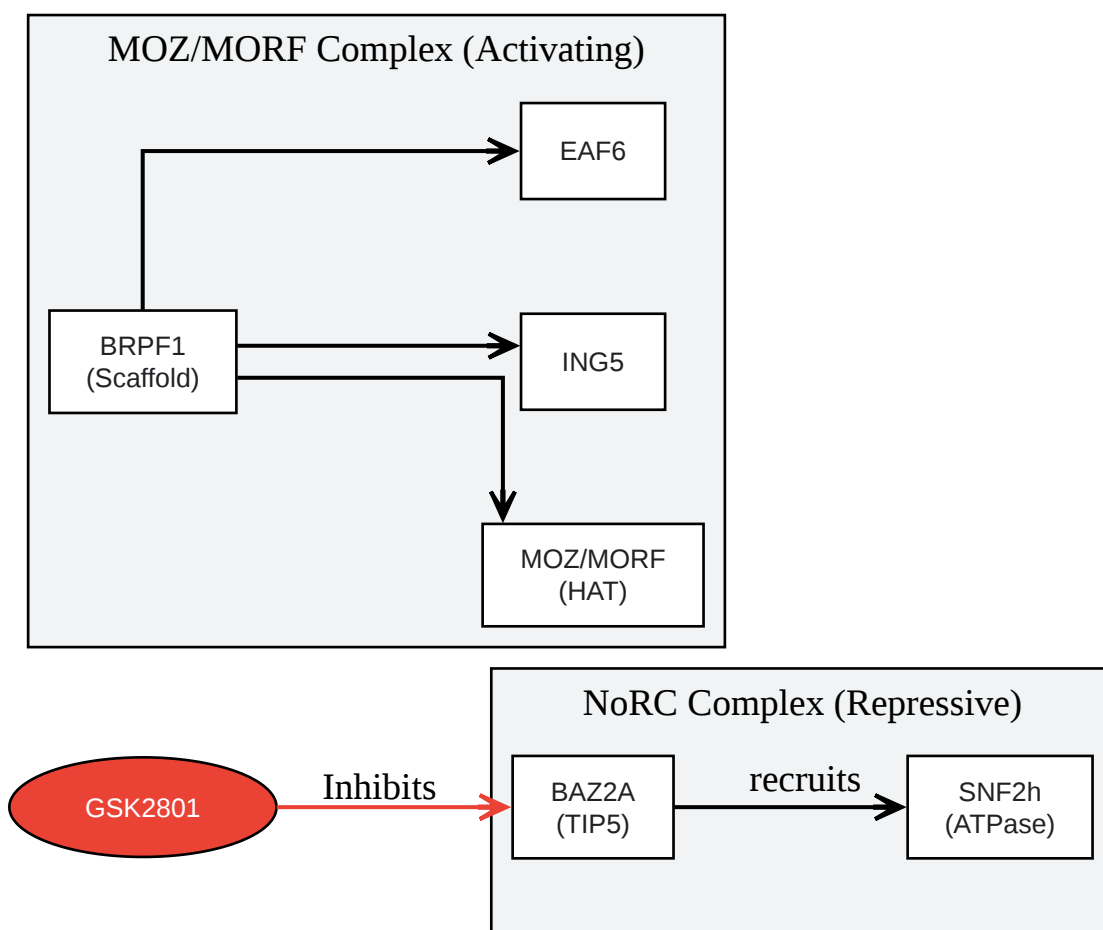
The Targets of GSK2801: BAZ2A and BAZ2B

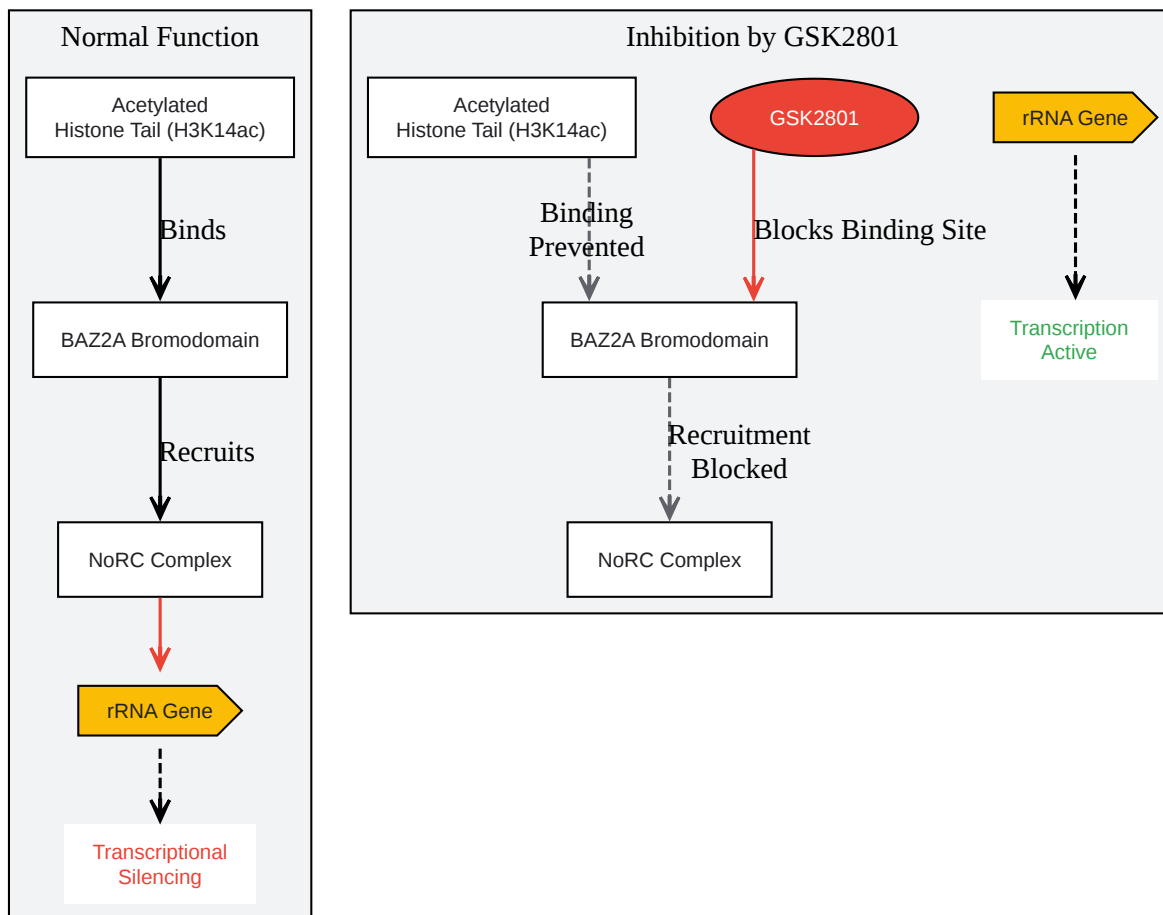
GSK2801 is a potent and selective inhibitor of the bromodomains of two closely related proteins: BAZ2A (also known as TIP5) and BAZ2B.[2][4] These proteins are characterized by several conserved domains, including a PHD finger and a bromodomain, which are involved in recognizing histone modifications.[5]

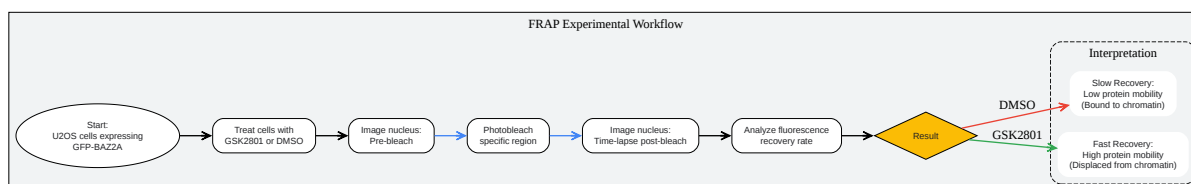
BAZ2A is a core component of the Nucleolar Remodeling Complex (NoRC), an ATP-dependent chromatin remodeling complex.[2][4][6] NoRC plays a critical role in silencing the transcription

of ribosomal RNA (rRNA) genes and establishing repressive heterochromatin.[5] The bromodomain of BAZ2A mediates its association with acetylated histone tails, which is essential for the recruitment of the NoRC complex and subsequent gene silencing.[2] The biological function of BAZ2B is less understood, but it is thought to be involved in regulating nucleosome mobilization by the ISWI chromatin remodeling factor.[5]

While BAZ2A/B are the primary targets of **GSK2801**, it is important to distinguish them from the BRPF1 (Bromodomain and PHD Finger-containing Protein 1) family. BRPF1 is also a bromodomain-containing protein but acts as a scaffold for the MOZ/MORF histone acetyltransferase (HAT) complexes, which are involved in activating gene transcription by acetylating histones.[1][7][8][9]







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